

# Application Notes and Protocols for 2-Octyldodecyl Heptanoate as a Skincare Emollient

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## Compound of Interest

Compound Name: 2-Octyldodecyl heptanoate

Cat. No.: B15175844

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## Application Notes for 2-Octyldodecyl Heptanoate

Introduction: **2-Octyldodecyl heptanoate** is a high-molecular-weight ester, specifically a Guerbet ester, that serves as a multifunctional emollient in skincare formulations. Its unique branched-chain structure imparts a distinctive sensory profile and excellent compatibility with a wide range of cosmetic ingredients. These application notes provide an overview of its properties, benefits, and recommended use levels in various skincare products.

Physicochemical Properties: **2-Octyldodecyl heptanoate** is a clear, colorless to pale yellow liquid with a low odor profile. It is soluble in oils and esters and insoluble in water.

Property	Value
INCI Name	2-Octyldodecyl Heptanoate
CAS Number	94277-33-5[1]
Molecular Formula	C27H54O2[1][2]
Molecular Weight	410.73 g/mol [1]
Appearance	Clear, colorless to pale yellow liquid
Solubility	Oil Soluble

#### Key Benefits and Applications in Skincare:

- **Luxurious Sensory Profile:** Offers a rich, cushiony feel upon application that transitions to a soft, non-greasy after-feel. It helps to reduce the greasiness of heavier oils and waxes in a formulation.
- **Enhanced Spreadability:** Improves the slip and glide of creams and lotions, allowing for even application and distribution of active ingredients.
- **Effective Occlusion and Moisturization:** Forms a breathable, non-comedogenic film on the skin's surface, which helps to reduce transepidermal water loss (TEWL) and maintain skin hydration.
- **Solvent Properties:** Can act as a solvent for crystalline UV filters and other oil-soluble active ingredients, aiding in their dispersion and efficacy.
- **Formulation Stability:** Its branched structure contributes to good oxidative stability and compatibility with a wide range of cosmetic ingredients, including silicones.

#### Recommended Use Levels:

Product Type	Recommended Concentration (%)
Facial Moisturizers & Creams	2 - 8%
Body Lotions & Butters	3 - 10%
Sun Care Formulations	2 - 7%
Color Cosmetics (Foundations, Lipsticks)	1 - 5%
Serums and Facial Oils	5 - 15%

Safety and Toxicology Summary: Under normal use conditions, **2-Octyldodecyl heptanoate** is not known to cause significant health injuries. However, it may cause mild eye irritation. It is considered non-sensitizing to the skin.

## Experimental Protocols for Efficacy Evaluation

The following protocols are designed to evaluate the performance of a skincare formulation containing **2-Octyldodecyl heptanoate**.

### Protocol for In-Vivo Skin Hydration Assessment (Corneometry)

Objective: To quantify the effect of a test formulation containing **2-Octyldodecyl heptanoate** on the hydration level of the stratum corneum.

Materials:

- Corneometer® CM 825 (or equivalent)
- Test formulation (e.g., O/W cream with 5% **2-Octyldodecyl heptanoate**)
- Control formulation (vehicle base without **2-Octyldodecyl heptanoate**)
- Untreated control area
- Volunteer panel (n≥10) with dry to normal skin types

- Standardized skin cleansing agent
- Climate-controlled room (20-22°C, 40-60% relative humidity)

#### Methodology:

- Volunteer Acclimatization: Volunteers acclimate in the climate-controlled room for at least 30 minutes before measurements.
- Site Demarcation: Mark three test areas of equal size (e.g., 2x2 cm) on the volar forearm of each volunteer.
- Baseline Measurement (T0): Take three Corneometer® readings from each test site to establish the baseline skin hydration level.
- Product Application: Apply a standardized amount (e.g., 2 mg/cm<sup>2</sup>) of the test formulation and the control formulation to their respective designated areas. One area remains untreated.
- Post-Application Measurements: Take Corneometer® readings at specified time points (e.g., T1h, T2h, T4h, T8h) after product application.
- Data Analysis: Calculate the mean and standard deviation of the Corneometer® units for each test site at each time point. Perform statistical analysis (e.g., t-test or ANOVA) to determine significant differences between the test formulation, control formulation, and the untreated site.

## Protocol for In-Vivo Transepidermal Water Loss (TEWL) Measurement

Objective: To assess the occlusive properties of a test formulation with **2-Octyldodecyl heptanoate** by measuring its effect on the skin's barrier function.

#### Materials:

- Tewameter® TM 300 (or equivalent open-chamber evaporimeter)

- Test formulation (e.g., O/W cream with 5% **2-Octyldodecyl heptanoate**)
- Control formulation (vehicle base without **2-Octyldodecyl heptanoate**)
- Untreated control area
- Volunteer panel (n≥10) with healthy, intact skin
- Climate-controlled room (20-22°C, 40-60% relative humidity)

#### Methodology:

- Volunteer Acclimatization: Volunteers rest in a supine or relaxed seated position in the climate-controlled room for at least 30 minutes.
- Site Demarcation: As described in the Corneometry protocol.
- Baseline Measurement (T0): Measure TEWL at each test site. The probe should be held perpendicular to the skin surface without pressure until a stable reading is obtained (typically 30-60 seconds).
- Product Application: Apply the formulations as described previously.
- Post-Application Measurements: Measure TEWL at the same time points as the hydration study (e.g., T1h, T2h, T4h, T8h).
- Data Analysis: Record TEWL values in g/m<sup>2</sup>/h. Calculate the mean and standard deviation for each site and time point. A significant decrease in TEWL compared to the untreated and control sites indicates an improvement in skin barrier function.

## Protocol for Sensory Profile Evaluation

Objective: To characterize the sensory attributes of a formulation containing **2-Octyldodecyl heptanoate** using a trained sensory panel.

#### Materials:

- Test formulation

- Control formulation
- Reference commercial products with known sensory profiles
- Trained sensory panel (n≥10)
- Standardized application protocols and evaluation forms
- Controlled environment with consistent lighting and temperature

#### Methodology:

- **Panelist Training:** Train panelists to identify and rate the intensity of key sensory attributes (e.g., spreadability, absorbency, greasiness, softness, slipperiness) on a standardized scale (e.g., 0-10).
- **Product Application:** Panelists apply a standardized amount of the test and control formulations to a designated area of their skin (e.g., forearm).
- **Evaluation at Different Stages:**
  - **Initial Feel (Pick-up):** Evaluate firmness and stickiness from the container.
  - **Application (Rub-out):** Assess spreadability, absorbency, and thickness during application.
  - **After-Feel (Immediately after and after 10 minutes):** Rate slipperiness, moisture, stickiness, greasiness, oiliness, silkiness, and soft finish.[3]
- **Data Collection:** Panelists record their ratings on the evaluation forms.
- **Data Analysis:** Compile the data and generate a sensory map (e.g., spider web chart) to visualize the sensory profile of the test formulation in comparison to the control.

## Quantitative Data Summary

The following data is representative of a high-performance emollient ester like **2-Octyldodecyl heptanoate** in a standard O/W cream base and is for illustrative purposes.

Table 1: In-Vivo Skin Hydration (Corneometer Units - Arbitrary Units)

Time Point	Untreated Control	Vehicle Control	5% 2-Octyldodecyl Heptanoate
T0 (Baseline)	45.2 ± 3.1	44.8 ± 3.5	45.5 ± 3.3
T1h	45.8 ± 3.2	55.3 ± 4.1	65.7 ± 4.5
T4h	45.1 ± 3.0	50.1 ± 3.8	60.2 ± 4.2
T8h	44.9 ± 3.3	47.2 ± 3.6	55.8 ± 4.0

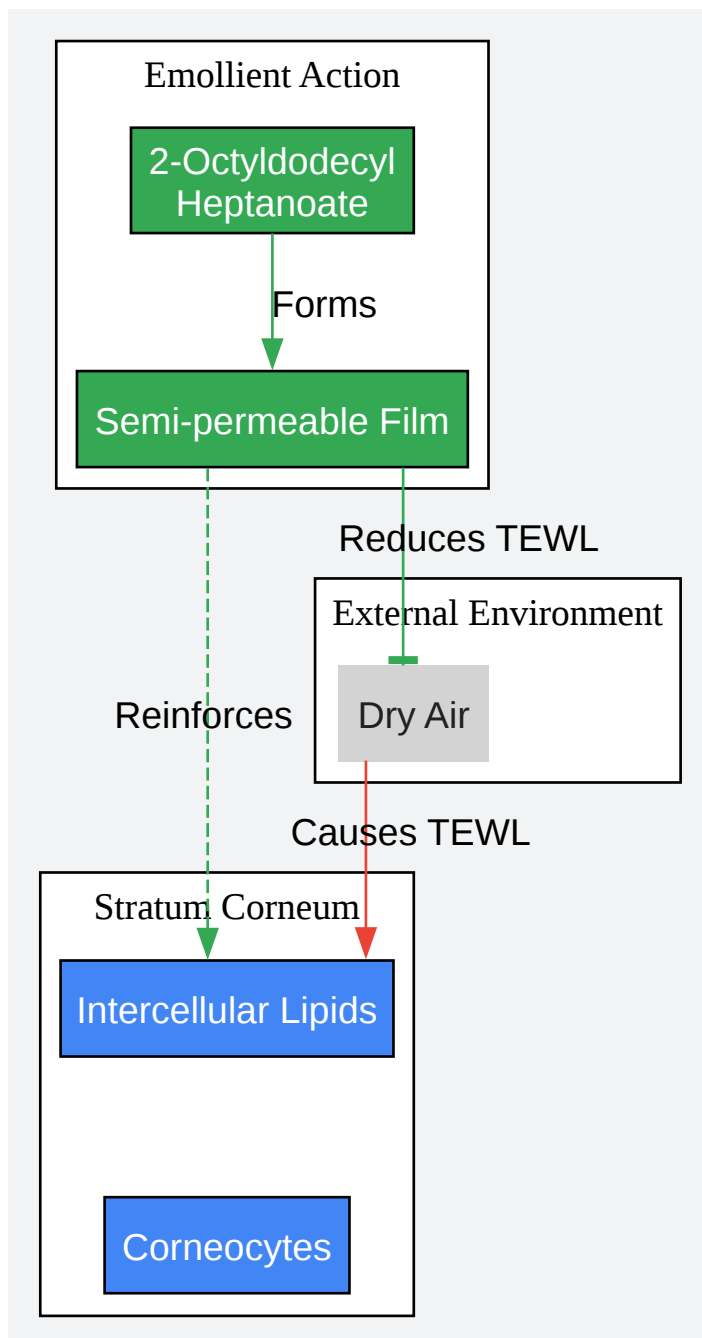
 Table 2: In-Vivo Transepidermal Water Loss (g/m<sup>2</sup>/h)

Time Point	Untreated Control	Vehicle Control	5% 2-Octyldodecyl Heptanoate
T0 (Baseline)	10.5 ± 1.5	10.3 ± 1.6	10.6 ± 1.4
T1h	10.4 ± 1.5	8.1 ± 1.2	6.5 ± 1.1
T4h	10.6 ± 1.6	8.9 ± 1.3	7.2 ± 1.2
T8h	10.5 ± 1.5	9.8 ± 1.4	8.1 ± 1.3

Table 3: Sensory Profile Evaluation (Mean Scores on a 0-10 Scale)

Attribute	Vehicle Control	5% 2-Octyldodecyl Heptanoate
Spreadability	6.5	8.5
Absorbency	7.0	6.0
Greasiness (After 10 min)	4.0	2.0
Softness (After 10 min)	5.5	8.0
Slipperiness	5.0	7.5

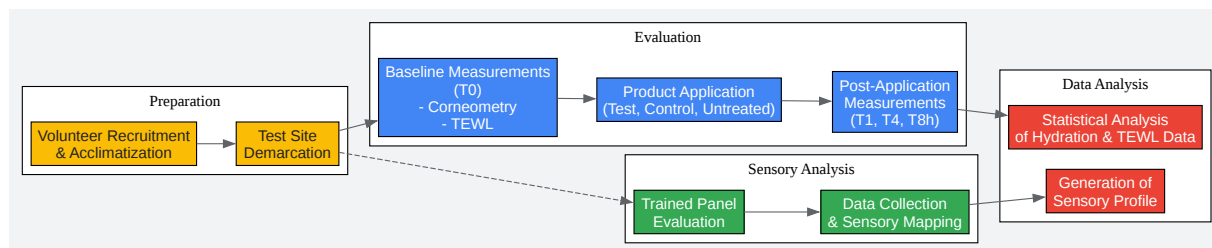
## Visualizations (DOT Language)



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Caption: Mechanism of action of **2-Octyldodecyl heptanoate** as an emollient on the skin barrier.





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Caption: Experimental workflow for the evaluation of a skincare formulation containing an emollient.

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## References

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